

Diisopropyl oxalate molecular weight and formula

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Compound of Interest

Compound Name: Diisopropyl oxalate

Cat. No.: B1595506

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An In-depth Guide to the Molecular Properties of Diisopropyl Oxalate

This document provides a concise summary of the core molecular properties of **diisopropyl oxalate**, tailored for researchers, scientists, and professionals in drug development. While the determination of a compound's molecular weight and formula is a fundamental aspect of chemical characterization, this guide presents the information in a clear and accessible format.

Core Molecular Data

The fundamental molecular properties of **diisopropyl oxalate** are its molecular formula and molecular weight. These values are crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₄ [1] [2] [3] [4] [5] [6]
Molecular Weight	174.19 g/mol [1] [3] [5] [6]
IUPAC Name	dipropan-2-yl oxalate [1] [3] [6]
CAS Registry Number	615-81-6 [1] [2] [3]

Elucidation of Molecular Formula and Weight

The molecular formula and weight of a compound like **diisopropyl oxalate** are determined through a combination of analytical techniques.

Experimental Protocols:

- **Mass Spectrometry:** This is a primary technique used to determine the mass-to-charge ratio of ionized molecules. High-resolution mass spectrometry can provide a highly accurate mass measurement, which helps in deducing the elemental composition and thus the molecular formula.
- **Elemental Analysis:** This method involves combusting a sample of the compound and precisely measuring the amounts of combustion products (e.g., carbon dioxide, water, and nitrogen oxides). The relative percentages of each element are then used to determine the empirical formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily used for structure elucidation, ^1H and ^{13}C NMR spectroscopy can confirm the number and types of atoms present in a molecule, which supports the molecular formula derived from other methods.

The workflow for determining these properties is a standard procedure in chemical analysis.

Caption: Workflow for determining molecular formula and weight.

It is important to note that for a well-established compound like **diisopropyl oxalate**, this data is readily available in chemical databases.[1][2][3] The experimental protocols described would be applied to novel or uncharacterized substances. The concepts of signaling pathways are not applicable to the intrinsic properties of a small molecule like **diisopropyl oxalate** itself but would be relevant when studying its biological activity or mechanism of action in a biological system.

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